Spectroscopic Characterization of 3-Isopropyl-4-methoxyphenol: A Technical Guide

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Compound of Interest

Compound Name:	*3-Isopropyl-4-methoxyphenol*
CAS No.:	*13523-62-1*
Cat. No.:	*B082635*

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This technical guide provides a comprehensive overview of the spectroscopic data for **3-Isopropyl-4-methoxyphenol**, a key aromatic compound with applications in various fields, including flavor and fragrance, and as an intermediate in the synthesis of more complex molecules. Due to the limited availability of directly published experimental spectra for this specific isomer, this guide synthesizes data from structurally related compounds to predict and interpret the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Isopropyl-4-methoxyphenol**. This approach, rooted in the principles of structure-activity relationships, offers valuable insights for researchers, scientists, and drug development professionals in identifying and characterizing this molecule.

Molecular Structure and Spectroscopic Overview

3-Isopropyl-4-methoxyphenol possesses a phenol ring substituted with an isopropyl group at position 3 and a methoxy group at position 4. This substitution pattern dictates the electronic environment of each atom and, consequently, its unique spectroscopic signature. The elucidation of this structure relies on the synergistic interpretation of data from various spectroscopic techniques, each providing a unique piece of the structural puzzle.

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The following sections will delve into the predicted spectroscopic data for **3-Isopropyl-4-methoxyphenol**, drawing parallels with analogous compounds such as 4-methoxyphenol, 3-isopropylphenol, and 4-isopropylanisole.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. By analyzing the chemical shifts, splitting patterns, and integration of the signals in both ^{1}H and ^{13}C NMR spectra, a detailed map of the molecule's carbon-hydrogen framework can be constructed.

Predicted ^{1}H NMR Spectral Data

The predicted ^{1}H NMR spectrum of **3-Isopropyl-4-methoxyphenol** in a common solvent like deuterated chloroform ($CDCl_3$) is expected to exhibit distinct signals for the aromatic protons, the isopropyl group, the methoxy group, and the phenolic hydroxyl proton. The predicted chemical shifts are based on the additive effects of the substituents on the aromatic ring, with data from related compounds providing a strong foundation for these predictions.[1][2][3]

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
Aromatic H (H-2)	6.75 - 6.85	d	~2.0
Aromatic H (H-5)	6.65 - 6.75	d	~8.5
Aromatic H (H-6)	6.55 - 6.65	dd	~8.5, 2.0
Isopropyl CH	3.10 - 3.30	sept	~7.0
Isopropyl CH_3	1.15 - 1.25	d	~7.0
Methoxy OCH_3	3.75 - 3.85	s	-
Phenolic OH	4.50 - 5.50	s (broad)	-

Causality behind Predictions:

- Aromatic Protons: The electron-donating methoxy and hydroxyl groups will shield the aromatic protons, shifting them upfield compared to benzene (7.34 ppm). The ortho and para

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relationships of the protons to these groups, and to the isopropyl group, determine their specific chemical shifts and coupling patterns. The predicted values are an amalgamation of observations from 4-methoxyphenol and 3-isopropylphenol.[1][2]

- Isopropyl Group: The septet for the methine proton and the doublet for the methyl protons are characteristic of an isopropyl group. Their chemical shifts are influenced by the aromatic ring and are estimated based on data for 3-isopropylphenol and 4-isopropylanisole.[2][3]
- Methoxy Group: The singlet for the methoxy protons is expected in the typical region for aryl methyl ethers, as seen in 4-methoxyphenol and 4-isopropylanisole.[1][3]
- Phenolic Proton: The chemical shift of the phenolic hydroxyl proton is highly dependent on concentration and solvent and is expected to be a broad singlet.

Predicted ^{13}C NMR Spectral Data

The predicted ^{13}C NMR spectrum will provide information about the carbon skeleton of **3-Isopropyl-4-methoxyphenol**. The chemical shifts of the aromatic carbons are particularly sensitive to the electronic effects of the substituents.

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
Aromatic C-1 (C-OH)	145.0 - 147.0
Aromatic C-2	114.0 - 116.0
Aromatic C-3 (C-isopropyl)	138.0 - 140.0
Aromatic C-4 (C-OCH_3)	148.0 - 150.0
Aromatic C-5	112.0 - 114.0
Aromatic C-6	118.0 - 120.0
Isopropyl CH	26.0 - 28.0
Isopropyl CH_3	22.0 - 24.0
Methoxy OCH_3	55.0 - 57.0

Causality behind Predictions:

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- The chemical shifts are estimated by considering the substituent effects of the -OH, -OCH_3, and isopropyl groups on the benzene ring. Data from 4-methoxyphenol, 3-isopropylphenol, and 4-isopropylanisole were used as references.[4][5][6] The carbons bearing the oxygen functionalities (C-1 and C-4) are expected to be the most downfield among the aromatic signals.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The predicted IR spectrum of **3-Isopropyl-4-methoxyphenol** will show characteristic absorption bands for the hydroxyl, ether, and aromatic functionalities.

Functional Group	Predicted Absorption Range (cm^{-1})	Vibration Mode
Phenolic O-H	3200 - 3600 (broad)	Stretching
Aromatic C-H	3000 - 3100	Stretching
Aliphatic C-H	2850 - 2970	Stretching
Aromatic C=C	1500 - 1600	Stretching
C-O (phenol)	1200 - 1260	Stretching
C-O (ether)	1020 - 1080 (asymmetric) & 1180-1220 (symmetric)	Stretching
Aromatic C-H	690 - 900	Out-of-plane bending

Causality behind Predictions:

- The broad O-H stretching band is a hallmark of phenols due to hydrogen bonding.[7]
- The C-H stretching vibrations for the aromatic and aliphatic parts of the molecule will appear in their characteristic regions.
- The C-O stretching vibrations for the phenolic hydroxyl and the methoxy ether will be distinct and are predicted based on the spectra of 4-methoxyphenol and other substituted phenols and anisoles.[8]

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- The pattern of out-of-plane C-H bending can provide clues about the substitution pattern on the aromatic ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for its identification and structural elucidation. For **3-Isopropyl-4-methoxyphenol** (molar mass: 166.22 g/mol), electron ionization (EI) would likely be used.

m/z	Predicted Fragment Ion	Interpretation
166	$[M]^+$	Molecular ion
151	$[M - CH_3]^+$	Loss of a methyl group from the isopropyl or methoxy group
136	$[M - C_2H_6]^+$	Loss of ethane from the isopropyl group
123	$[M - C_3H_7]^+$	Loss of the isopropyl group
109	$[M - C_3H_7 - CH_2]^+$	Subsequent fragmentation

Causality behind Predictions:

- The molecular ion peak at m/z 166 is expected to be observed.
- A prominent peak at m/z 151, corresponding to the loss of a methyl radical ($\bullet CH_3$), is highly probable due to the formation of a stable benzylic cation. This is a common fragmentation pathway for compounds with isopropyl or methoxy groups.[9][10]
- The loss of the entire isopropyl group (a fragment of 43 amu) would lead to a peak at m/z 123.
- Further fragmentation of the aromatic ring can also occur, but the aforementioned fragments are expected to be the most significant.

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Experimental Protocols

To obtain the spectroscopic data discussed above, the following general experimental protocols can be followed.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Isopropyl-4-methoxyphenol** in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: Use a standard NMR spectrometer (e.g., 300 or 500 MHz).
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (0 ppm).
- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.

IR Spectroscopy

- Sample Preparation: For a solid sample, prepare a KBr pellet or a Nujol mull. For a liquid sample, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.

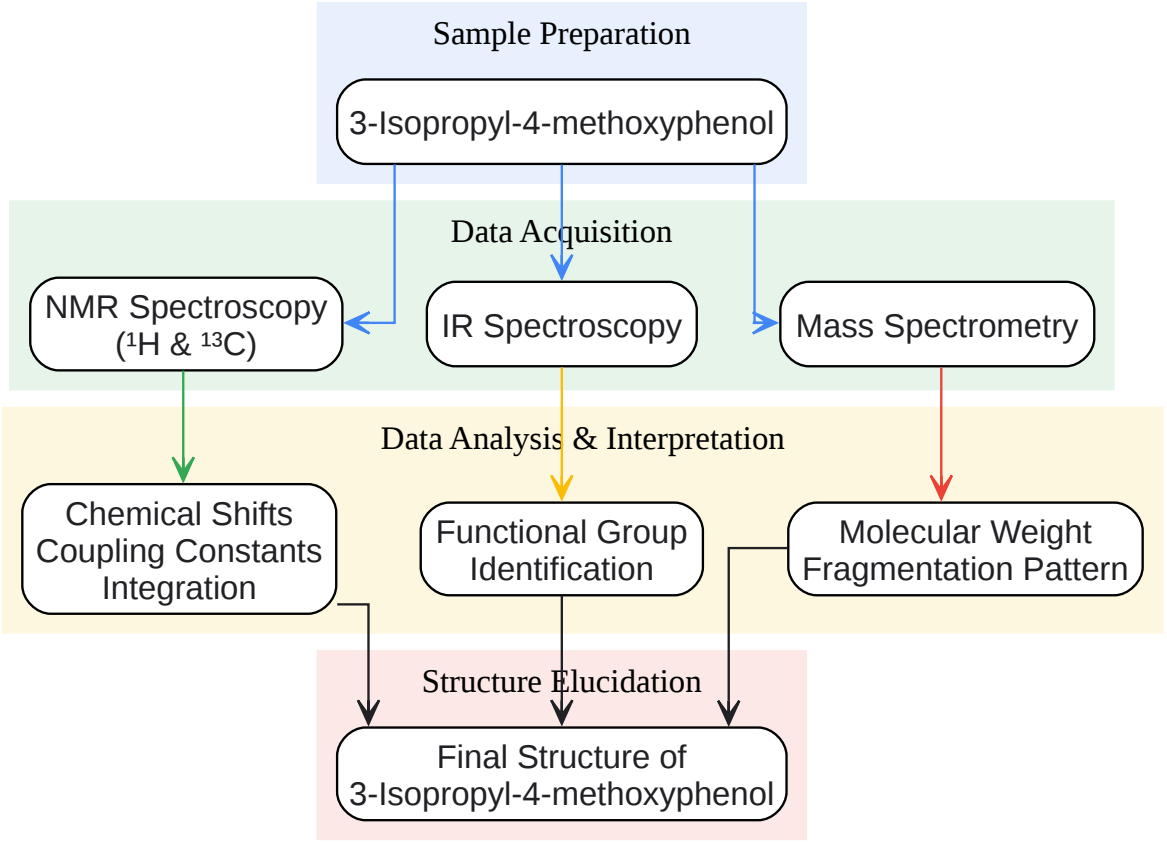
Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: Use Electron Ionization (EI) at a standard energy of 70 eV.
- Analysis: Scan a mass range appropriate for the molecular weight of the compound (e.g., m/z 40-200).

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Visualization of the Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **3-Isopropyl-4-methoxyphenol** using the spectroscopic techniques discussed.



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Caption: Workflow for the spectroscopic analysis and structural elucidation of **3-Isopropyl-4-methoxyphenol**.

Conclusion

This technical guide provides a detailed, albeit predictive, spectroscopic analysis of **3-Isopropyl-4-methoxyphenol**. By leveraging the known spectral data of structurally similar

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compounds, we have established a robust framework for the identification and characterization of this molecule. The presented NMR, IR, and MS data, along with the outlined experimental protocols, will serve as a valuable resource for researchers in the fields of chemistry and drug development. The principles of using comparative spectroscopic data are fundamental to the structural elucidation of novel or less-studied compounds, ensuring scientific integrity and trustworthiness in analytical outcomes.

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